

# Personal protective equipment for handling Bis-(3,4-dimethyl-phenyl)-amine

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## Compound of Interest

Compound Name: Bis-(3,4-dimethyl-phenyl)-amine

Cat. No.: B1268484

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## Essential Safety and Handling Guide for Bis-(3,4-dimethyl-phenyl)-amine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Bis-(3,4-dimethyl-phenyl)-amine** (CAS No. 55389-75-8) in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

### Chemical and Physical Properties

**Bis-(3,4-dimethyl-phenyl)-amine** is a white to light yellow powder or crystalline solid.<sup>[1][2]</sup> It is important to be aware of its physical characteristics to handle it appropriately.

Property	Value
Molecular Formula	C16H19N
Molecular Weight	225.33 g/mol [3]
Melting Point	110 °C[3][4]
Boiling Point	367.0 ± 11.0 °C (Predicted)[2][4]
Density	1.021 ± 0.06 g/cm <sup>3</sup> (Predicted)[2][4]
Form	Powder to crystal[3][4]
Color	White to Light yellow[1][4]

### Hazard Identification and Precautionary Measures

This chemical is classified as causing skin irritation (Category 2) and serious eye irritation (Category 2).[5] Therefore, adherence to strict safety protocols is mandatory.

#### Hazard Statements:

- H315: Causes skin irritation[1][5]
- H319: Causes serious eye irritation[5]

#### Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[4][5]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[5][6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[1][5]
- P362+P364: Take off contaminated clothing and wash it before reuse.[5]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure. The following PPE is mandatory when handling **Bis-(3,4-dimethyl-phenyl)-amine**:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[5]</sup> A face shield should also be used to protect against splashes.<sup>[7]</sup>
- **Skin Protection:**
  - **Gloves:** Chemical-impermeable gloves must be worn.<sup>[5]</sup> Nitrile gloves are a suitable option, offering resistance to a range of chemicals.<sup>[7]</sup> Always inspect gloves for any signs of degradation or puncture before use.<sup>[5]</sup>
  - **Protective Clothing:** Wear fire/flammable resistant and impervious clothing.<sup>[5]</sup> A lab coat or coveralls should be worn to protect street clothing from contamination.
- **Respiratory Protection:** If exposure limits are exceeded or if working in a poorly ventilated area, a full-face respirator should be used.<sup>[5][8]</sup>

## Operational Plan for Handling

### 1. Preparation and Engineering Controls:

- Conduct a thorough risk assessment before beginning any new procedure.
- Ensure adequate ventilation, such as working within a certified chemical fume hood.<sup>[5]</sup>
- Remove all sources of ignition from the work area.<sup>[5]</sup>
- Have an emergency plan in place for spills or exposures.<sup>[8]</sup>

### 2. Handling Procedure:

- Avoid the formation of dust.<sup>[5]</sup>
- Avoid breathing any mist, gas, or vapors.<sup>[5]</sup>

- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling the substance.[5]

### 3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Protect from light.

## Emergency and First-Aid Procedures

Immediate response is critical in the event of an exposure.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[5]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[5][6]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5]

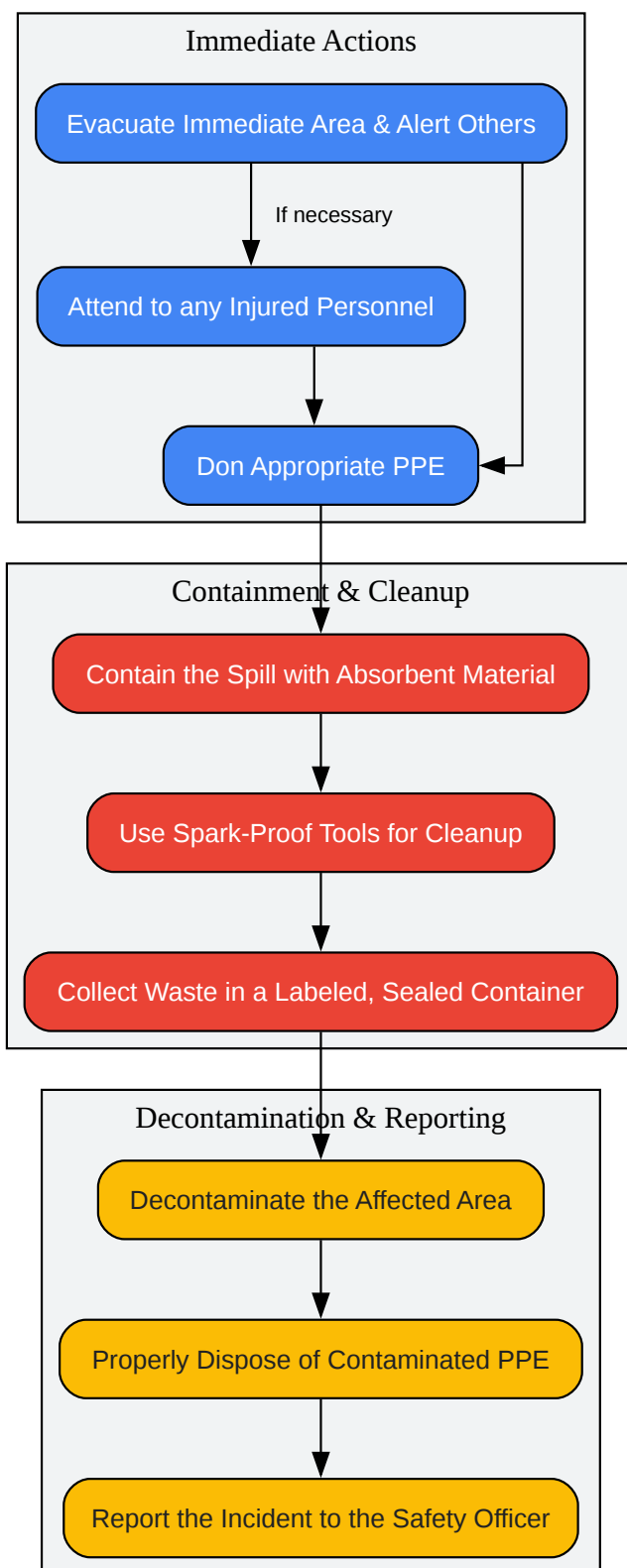
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.[6]

- Chemical Waste: Collect waste **Bis-(3,4-dimethyl-phenyl)-amine** and any contaminated materials (e.g., gloves, paper towels) in a suitable, closed, and clearly labeled container for disposal.[5] Do not mix with other waste.[6]
- Environmental Precautions: Prevent the chemical from entering drains or the environment.[5] [6] In case of a spill, contain it and clean it up using appropriate absorbent materials.

## Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a chemical spill of **Bis-(3,4-dimethyl-phenyl)-amine**.



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Caption: Workflow for handling a chemical spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling Bis-(3,4-dimethyl-phenyl)-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268484#personal-protective-equipment-for-handling-bis-3-4-dimethyl-phenyl-amine]

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